

Personal protective equipment for handling AZ-PFKFB3-67 quarterhydrate

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577158

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Essential Safety and Handling Guide for AZ-PFKFB3-67 Quarterhydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, logistical, and operational information for handling **AZ-PFKFB3-67 quarterhydrate**, a potent and selective inhibitor of the metabolic kinase PFKFB3. [1][2] Adherence to these procedures is essential for personal safety and to maintain a secure laboratory environment. As no specific safety data sheet (SDS) for **AZ-PFKFB3-67 quarterhydrate** is publicly available, the following recommendations are based on best practices for handling novel, potent small molecule inhibitors.[3]

Compound Specifications

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₂₆ H ₂₅ N ₅ O ₃ (for the anhydrous form) |
| Molecular Weight | 455.51 g/mol (for the anhydrous form) |
| Purity | ≥98% (HPLC) |
| CAS Number | 1704741-11-6 (for the anhydrous form) |
| Storage | Store at -20°C |
| Solubility | Soluble in DMSO and ethanol up to 100 mM |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The following table summarizes the recommended protective equipment for handling **AZ-PFKFB3-67 quarterhydrate**.

| PPE Category | Item | Specifications and Use |
|------------------------|--------------------------------|---|
| Hand Protection | Chemical-resistant gloves | Nitrile gloves are recommended. Consider double-gloving for added protection. [4] |
| Eye & Face Protection | Safety glasses and face shield | Safety glasses with side shields are the minimum requirement. A face shield should be worn when there is a splash hazard. [4] |
| Body Protection | Laboratory coat | A disposable gown is preferred. If a reusable lab coat is used, it must be professionally laundered. [4] |
| Respiratory Protection | N95 Respirator or higher | To be used when handling the powdered form of the compound, especially if there is a risk of aerosolization. [4] |

Operational Plan for Safe Handling

A systematic approach is critical to minimize exposure risk when handling **AZ-PFKFB3-67 quarterhydrate**.

- Engineering Controls: All work with the solid form of the compound should be conducted in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of dust.[\[4\]](#)
- Preparation: Before handling, ensure all necessary PPE is correctly donned. The work surface should be covered with a disposable absorbent bench protector to contain any

potential spills.[4]

- Weighing: Use a dedicated and calibrated scale for weighing the compound.
- Dissolving: When dissolving the compound, add the solvent slowly to the powder to avoid splashing.[4] Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.[5]

Disposal Plan

All waste contaminated with **AZ-PFKFB3-67 quarterhydrate** must be treated as hazardous waste.[4]

| Waste Type | Disposal Procedure |
|---------------------|---|
| Solid Waste | Collect in a dedicated, labeled, and sealed hazardous waste container. This includes contaminated gloves, pipette tips, and weigh paper.[4] |
| Liquid Waste | Collect in a dedicated, labeled, and sealed hazardous waste container.[4] |
| Contaminated Sharps | Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste. |

Note: All disposal must be in accordance with local, state, and federal regulations.[4]

Experimental Protocol: In Vitro Angiogenesis Assay

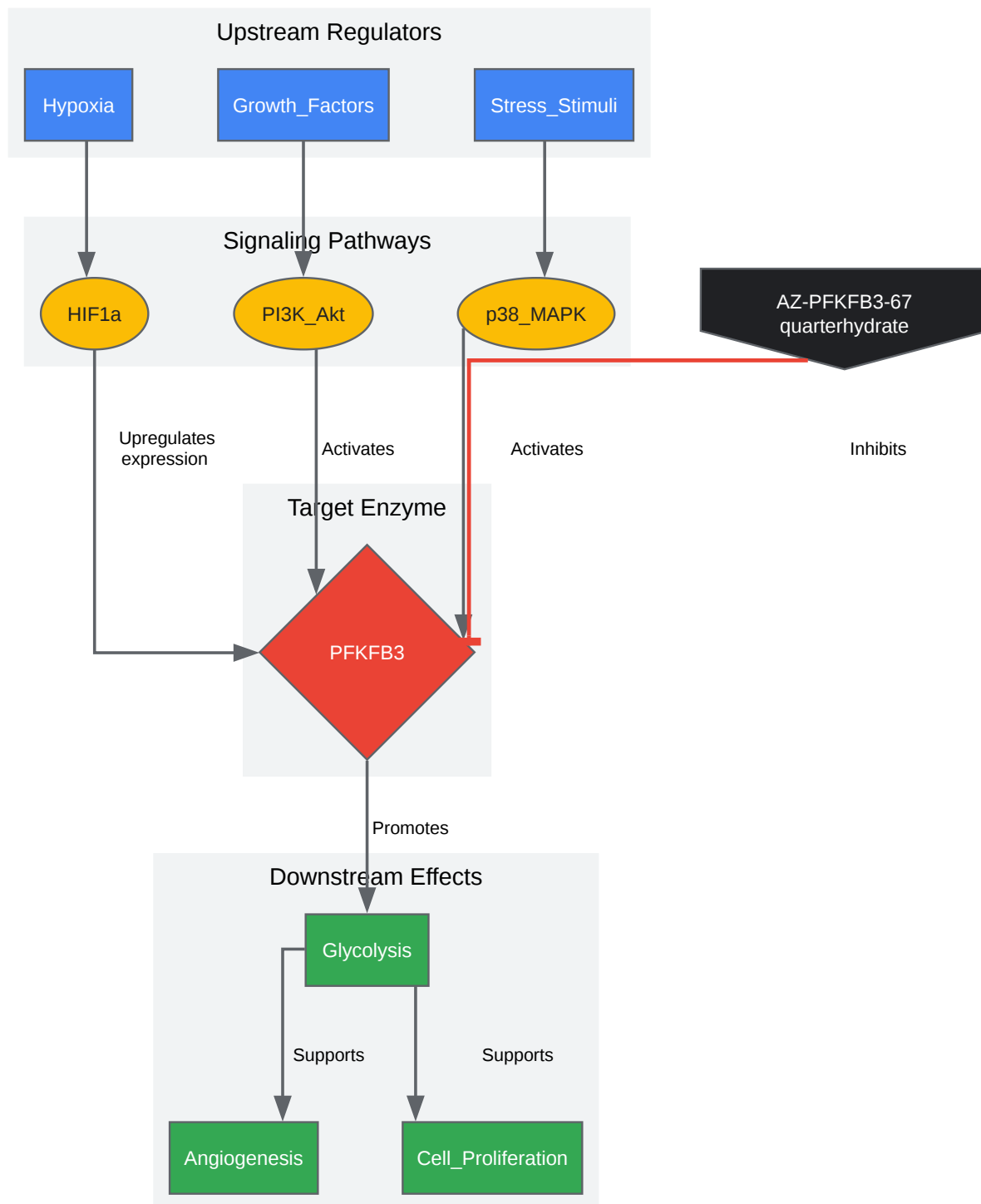
The following is a summary of a tube-formation assay used to assess the anti-angiogenic effects of AZ-PFKFB3-67 (referred to as AZ67 in the study).[6]

- Cell Culture: Human umbilical vein endothelial cells (HUVECs) are cultured in appropriate growth medium.
- Assay Preparation: A 96-well plate is coated with Matrigel.

- Treatment: HUVECs are seeded onto the Matrigel-coated plate in the presence of varying concentrations of AZ-PFKFB3-67 or a vehicle control.
- Incubation: The plate is incubated to allow for the formation of tube-like structures.
- Analysis: The formation of capillary-like structures is observed and quantified using microscopy. The study found that AZ67 exhibited good inhibitory efficacy in this assay.[6]

PFKFB3 Signaling Pathway

The diagram below illustrates the central role of PFKFB3 in cellular metabolism and its regulation by various signaling pathways. PFKFB3 is a key enzyme in glycolysis, and its activity is influenced by pathways such as hypoxia signaling (via HIF-1 α) and the PI3K/Akt pathway.[7]
[8][9] AZ-PFKFB3-67 acts as a potent and selective inhibitor of PFKFB3.[2]



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Caption: PFKFB3 signaling and its inhibition by AZ-PFKFB3-67.

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